

Molecular weight and formula of 2,3-Dimethyl-3-hexene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethyl-3-hexene

Cat. No.: B12001602

[Get Quote](#)

An In-depth Technical Guide to 2,3-Dimethyl-3-hexene

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **2,3-Dimethyl-3-hexene**. The content is tailored for researchers, scientists, and drug development professionals, offering detailed information and methodologies.

Core Properties of 2,3-Dimethyl-3-hexene

2,3-Dimethyl-3-hexene is an unsaturated hydrocarbon with the chemical formula C₈H₁₆ and a molecular weight of approximately 112.21 g/mol. [1][2][3][4][5] It exists as two geometric isomers, **(E)-2,3-Dimethyl-3-hexene** and **(Z)-2,3-Dimethyl-3-hexene**, due to the restricted rotation around the carbon-carbon double bond.

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative data for the isomers of **2,3-Dimethyl-3-hexene**.

Property	(E)-2,3-Dimethyl-3-hexene	(Z)-2,3-Dimethyl-3-hexene
Molecular Formula	C8H16	C8H16
Molecular Weight	112.2126 g/mol [2] [3]	112.2126 g/mol [4]
IUPAC Name	(E)-2,3-dimethylhex-3-ene	(Z)-2,3-dimethylhex-3-ene
CAS Registry Number	19550-88-0 [2]	59643-75-3

Synthesis of 2,3-Dimethyl-3-hexene

The synthesis of **2,3-Dimethyl-3-hexene** can be achieved through various methods, with the acid-catalyzed dehydration of 3,4-dimethyl-3-hexanol being a common approach. This reaction typically yields a mixture of (E) and (Z) isomers, with the trans product often being the major isomer due to steric reasons.[\[6\]](#)

Experimental Protocol: Acid-Catalyzed Dehydration of 3,4-Dimethyl-3-hexanol (Representative Protocol)

This protocol is a representative example of an acid-catalyzed dehydration to synthesize **2,3-Dimethyl-3-hexene**.

Materials:

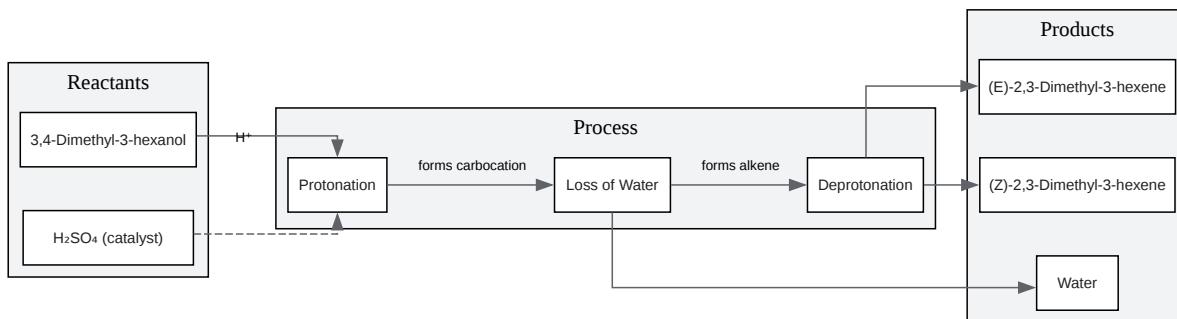
- 3,4-dimethyl-3-hexanol
- Concentrated sulfuric acid (H_2SO_4) or phosphoric acid (H_3PO_4)
- Anhydrous calcium chloride (or other suitable drying agent)
- Saturated sodium bicarbonate solution
- Distillation apparatus
- Separatory funnel
- Round-bottom flask

- Heating mantle

Procedure:

- Place 3,4-dimethyl-3-hexanol into a round-bottom flask.
- Slowly add a catalytic amount of concentrated sulfuric acid or phosphoric acid to the alcohol while swirling.
- Set up a simple distillation apparatus with the round-bottom flask.
- Heat the mixture gently using a heating mantle. The alkene product will distill as it is formed.
- Collect the distillate in a flask cooled in an ice bath.
- Transfer the distillate to a separatory funnel and wash it with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous calcium chloride.
- Filter to remove the drying agent and purify the resulting **2,3-Dimethyl-3-hexene** by fractional distillation.

Logical Relationship of Dehydration Synthesis

[Click to download full resolution via product page](#)

Caption: Acid-catalyzed dehydration of 3,4-dimethyl-3-hexanol.

Reactivity of 2,3-Dimethyl-3-hexene

The carbon-carbon double bond in **2,3-Dimethyl-3-hexene** is a region of high electron density, making it susceptible to attack by electrophiles. Consequently, it readily undergoes electrophilic addition reactions.

Experimental Protocol: Electrophilic Addition of HBr to 2,3-Dimethyl-3-hexene (Representative Protocol)

This protocol provides a representative method for the addition of hydrogen bromide to **2,3-Dimethyl-3-hexene**. This reaction is expected to follow Markovnikov's rule, where the bromine atom adds to the more substituted carbon of the double bond.

Materials:

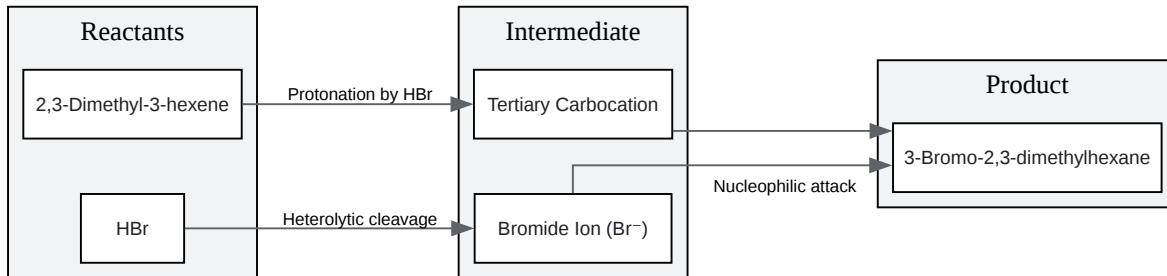
- **2,3-Dimethyl-3-hexene** (as a mixture of E/Z isomers or a single isomer)
- Hydrogen bromide (HBr) in acetic acid or as a gas
- Inert solvent (e.g., dichloromethane or hexane)

- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Gas inlet tube (if using HBr gas)

Procedure:

- Dissolve **2,3-Dimethyl-3-hexene** in an inert solvent in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly bubble HBr gas through the solution or add a solution of HBr in acetic acid dropwise with stirring.
- Continue the addition until the reaction is complete (monitored by TLC or GC).
- Allow the reaction mixture to warm to room temperature.
- Wash the mixture with a sodium bicarbonate solution to neutralize excess acid.
- Wash with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter and remove the solvent under reduced pressure to obtain the crude product, 3-bromo-2,3-dimethylhexane.
- The product can be purified by distillation if necessary.

Signaling Pathway for Electrophilic Addition

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (Z)-2,3-Dimethylhex-3-ene | C8H16 | CID 6430910 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (E)-2,3-Dimethyl-3-hexene [webbook.nist.gov]
- 3. (E)-2,3-Dimethylhex-3-ene [webbook.nist.gov]
- 4. (Z)-2,3-Dimethylhex-3-ene [webbook.nist.gov]
- 5. 2,3-Dimethyl-3-hexene | C8H16 | CID 5357262 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. homework.study.com [homework.study.com]
- To cite this document: BenchChem. [Molecular weight and formula of 2,3-Dimethyl-3-hexene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12001602#molecular-weight-and-formula-of-2-3-dimethyl-3-hexene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com